

Toxicological Profile of Pyriftalid on Non-Target Organisms: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyriftalid*

Cat. No.: *B154790*

[Get Quote](#)

Disclaimer: Publicly available toxicological data for the herbicide **Pyriftalid** on non-target organisms is limited. This guide summarizes the available information and, where data is absent, provides information on a structurally similar compound, Bispyribac-sodium, for comparative purposes. This "read-across" approach offers a potential estimation of toxicity, but it should be interpreted with caution as the toxicological profiles of the two compounds may differ. Furthermore, as specific experimental protocols for **Pyriftalid** studies are not available, this guide details standardized OECD guidelines for ecotoxicological testing.

Introduction to Pyriftalid

Pyriftalid is a pyrimidinyl(thio)benzoate herbicide used for the control of grass weeds in rice cultivation. Its primary mode of action in target plants is the inhibition of acetohydroxyacid synthase (AHAS), an enzyme essential for the biosynthesis of branched-chain amino acids. This enzyme is not present in animals, suggesting that the toxic effects observed in non-target animal species are likely due to off-target mechanisms. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Pyriftalid** is suspected of causing damage to organs through prolonged or repeated exposure and is toxic to aquatic life with long-lasting effects^[1].

Quantitative Toxicological Data

Due to the scarcity of data for **Pyriftalid**, the following tables include data for both **Pyriftalid** where available, and its structural analog, Bispyribac-sodium, for a comparative toxicological overview.

Aquatic Organisms

Pyriftalid is recognized as posing a high risk to aquatic invertebrates[2].

Species	Substance	Exposure Duration	Endpoint	Value (mg/L)	Reference
Daphnia magna (Water Flea)	Pyriftalid	48 hours	EC50	0.12	AERU Factsheet
Daphnia magna (Water Flea)	Bispyribac-sodium	48 hours	LC50	>100	[3][4]
Oncorhynchus mykiss (Rainbow Trout)	Bispyribac-sodium	96 hours	LC50	>100	[3]
Lepomis macrochirus (Bluegill Sunfish)	Bispyribac-sodium	96 hours	LC50	>100	
Sheepshead Minnow	Bispyribac-sodium	96 hours	LC50	>100	
Mysid Shrimp	Bispyribac-sodium	96 hours	LC50	>100	
Green Algae	Bispyribac-sodium	96 hours	EC50	0.28	
Blue-green Algae	Bispyribac-sodium	120 hours	EC50	>1.0	

Avian Species

Pyriftalid is described as being moderately toxic to birds.

Species	Substance	Endpoint	Value (mg/kg bw)	Reference
Colinus virginianus (Bobwhite Quail)	Bispyribac-sodium	Acute Oral LD50	>2250	
Colinus virginianus (Bobwhite Quail)	Bispyribac-sodium	Dietary LC50	>5620 ppm	
Anas platyrhynchos (Mallard Duck)	Bispyribac-sodium	Dietary LC50	>5620 ppm	

Terrestrial Invertebrates

Species	Substance	Exposure Duration	Endpoint	Value	Reference
Apis mellifera (Honeybee)	Pyrifthalid	48 hours	Acute Contact LD50	>100 µ g/bee	AERU Factsheet
Apis mellifera (Honeybee)	Bispyribac-sodium	48 hours	Acute Contact LD50	>200 µ g/bee	
Eisenia fetida (Earthworm)	Bispyribac-sodium	14 days	LC50	>1000 mg/kg soil	

Experimental Protocols

Detailed experimental protocols for the toxicological studies on **Pyrifthalid** are not publicly available. Therefore, this section outlines the standardized OECD guidelines that are typically followed for such assessments.

Aquatic Toxicity Testing

OECD 203: Fish, Acute Toxicity Test

This guideline details a method to assess the acute toxicity of a substance to fish.

- **Test Species:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- **Procedure:** Fish are exposed to the test substance in water for a 96-hour period. A static, semi-static, or flow-through system can be used. At least five concentrations of the test substance, arranged in a geometric series, are used.
- **Observations:** Mortalities and any abnormal behavioral or physical changes are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the LC50 (median lethal concentration), which is the concentration of the substance that is lethal to 50% of the test fish over the 96-hour period.

Avian Toxicity Testing

OECD 205: Avian Dietary Toxicity Test

This test is designed to determine the toxicity of a substance when administered to birds in their diet.

- **Test Species:** Recommended species include Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- **Procedure:** Birds are fed a diet containing the test substance for five days, followed by a three-day observation period on a normal diet. At least five different concentrations are tested.
- **Observations:** Mortality, signs of toxicity, body weight, and food consumption are recorded daily.
- **Endpoint:** The main endpoint is the LC50, the concentration in the diet that is lethal to 50% of the birds.

Terrestrial Invertebrate Toxicity Testing

OECD 207: Earthworm, Acute Toxicity Test

This guideline describes a method to assess the acute toxicity of substances to earthworms.

- Test Species: *Eisenia fetida* or *Eisenia andrei* are commonly used.
- Procedure: The test involves two phases: a preliminary filter paper contact test and a definitive artificial soil test. In the soil test, adult earthworms are kept in a defined artificial soil that has been treated with the test substance. The exposure duration is 14 days.
- Observations: Mortality and changes in body weight are assessed at 7 and 14 days.
- Endpoint: The primary endpoint is the LC50, the concentration in the soil that is lethal to 50% of the earthworms.

OECD 213 (Acute Oral Toxicity) & 214 (Acute Contact Toxicity) for Honeybees

These guidelines outline methods for determining the acute toxicity of substances to honeybees.

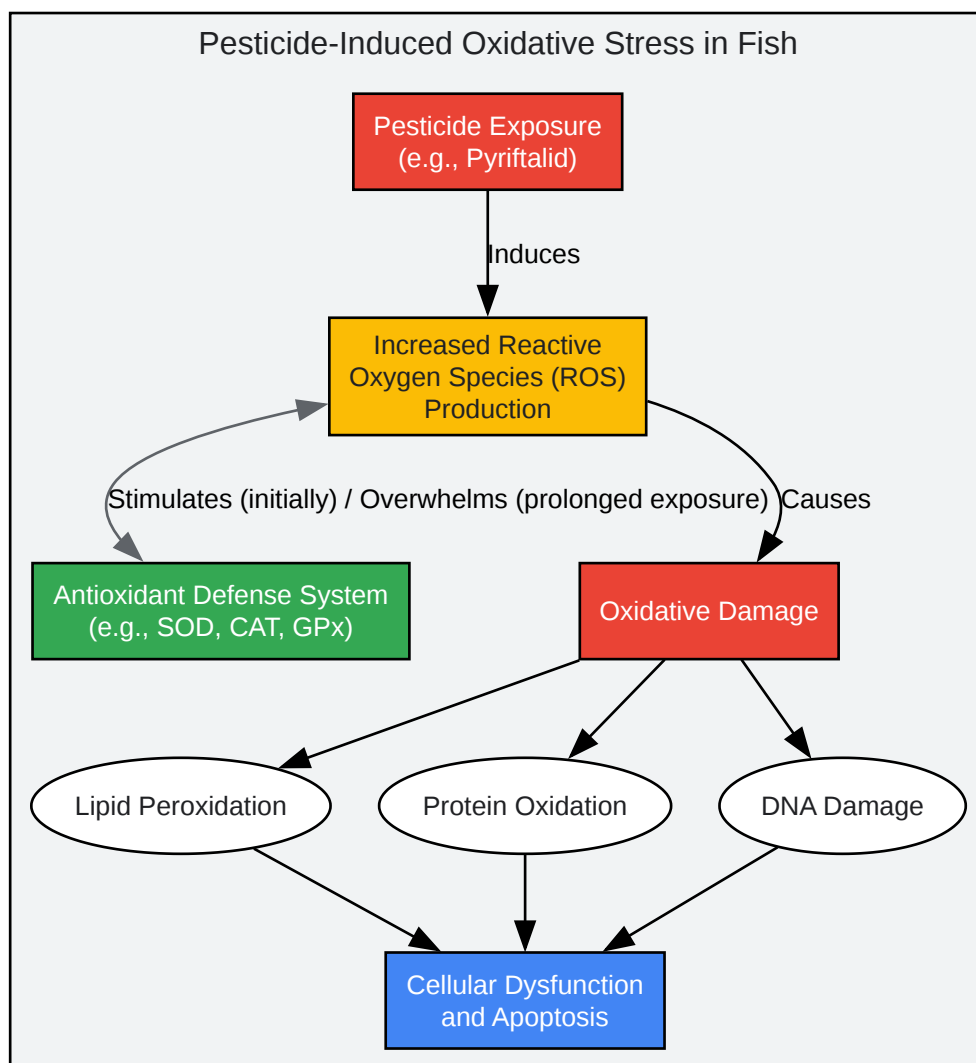
- Test Species: Adult worker honeybees (*Apis mellifera*).
- Oral Toxicity (OECD 213): Bees are fed a sucrose solution containing the test substance for a defined period.
- Contact Toxicity (OECD 214): The test substance is applied directly to the dorsal thorax of the bees.
- Procedure: For both tests, a range of doses is administered to groups of bees. The observation period is typically 48 to 96 hours.
- Observations: Mortality and any sublethal effects are recorded at specified intervals.
- Endpoint: The LD50 (median lethal dose), the dose that is lethal to 50% of the bees, is calculated.

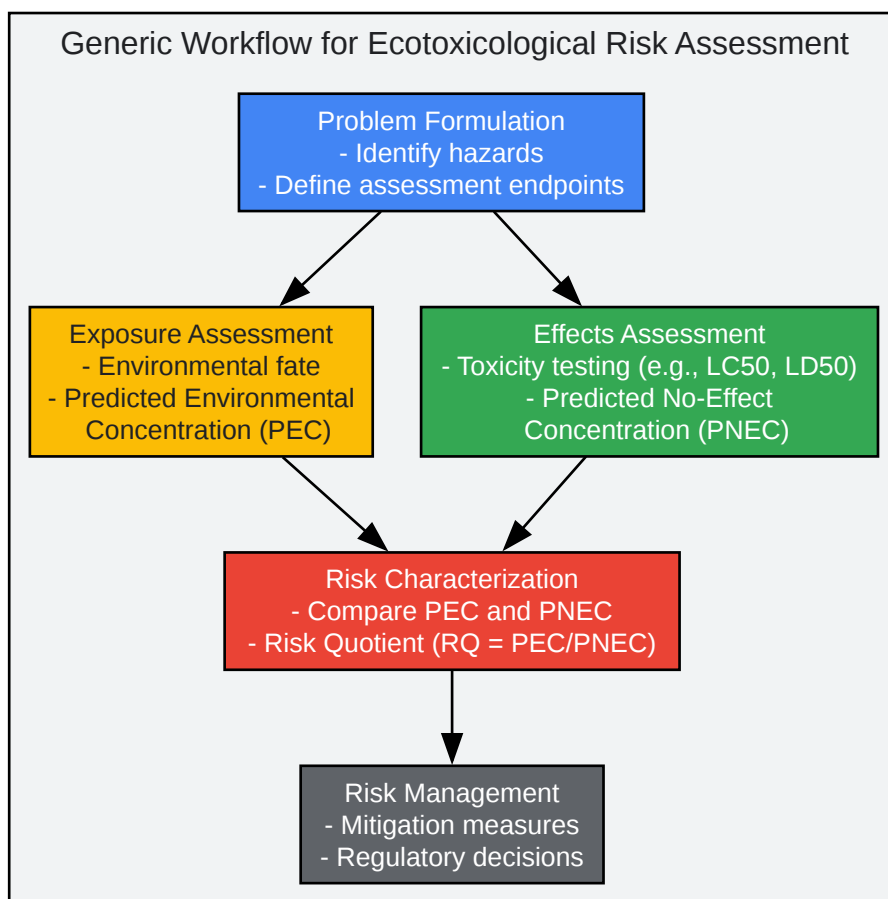
Visualizations

Signaling Pathways and Experimental Workflows

As the specific signaling pathway for **Pyrifthalid**'s toxicity in non-target organisms is not well-defined, a generalized pathway of pesticide-induced oxidative stress in fish is presented.

Additionally, a generic workflow for the ecotoxicological risk assessment of pesticides is provided.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 2. queenslake.net [queenslake.net]
- 3. assets.greenbook.net [assets.greenbook.net]
- 4. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]

- To cite this document: BenchChem. [Toxicological Profile of Pyrifthalid on Non-Target Organisms: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154790#toxicological-profile-of-pyrifthalid-on-non-target-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com